

An In-depth Technical Guide on the Safe Handling of Hexatriacontane-d74

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Compound of Interest

Compound Name: Hexatriacontane-d74

Cat. No.: B099008

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Hexatriacontane-d74**, a deuterated long-chain alkane. The information is compiled from various safety data sheets and general best practices for handling deuterated compounds, tailored for a technical audience in research and development.

Chemical and Physical Properties

Hexatriacontane-d74 is a deuterated form of the long-chain alkane hexatriacontane. Its physical and chemical properties are summarized in the table below.

Property	Value
Chemical Formula	CD3(CD2)34CD3
CAS Number	16416-34-5
Molecular Weight	581.43 g/mol
Appearance	White to off-white solid (crystal or powder)[1][2][3]
Melting Point	73-75 °C[1][4][5]
Boiling Point	265 °C at 1 mmHg[1][3][4][6]
Solubility	Insoluble in water.[3][6][7] Slightly soluble in chloroform and ethyl acetate with heating and sonication.[1]
Stability	Stable under recommended storage conditions.[1][3]
Isotopic Purity	Typically ≥98 atom % D[5]

Hazard Identification and Toxicological Information

Hexatriacontane-d74 is not classified as a hazardous substance.[3][8] However, as with any chemical, it should be handled with care. The primary risks are associated with its physical form (dust) and potential for irritation.

Hazard Type	Information
Acute Toxicity	No data available.[2][9]
Skin Corrosion/Irritation	No data available, though may cause skin irritation upon prolonged contact.[2][9]
Eye Damage/Irritation	May cause eye irritation.[9]
Respiratory Irritation	Inhalation of dust may cause respiratory tract irritation.[9]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.[2][8][9]
Specific Target Organ Toxicity	No data available.[2][9]

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the integrity of **Hexatriacontane-d74** and ensure personnel safety. For deuterated compounds, preventing hydrogen-deuterium (H-D) exchange is a key consideration.

3.1. General Handling

- Ventilation: Use in a well-ventilated area. A local exhaust system is recommended if dust is generated.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[2][7] A dust respirator should be used if ventilation is inadequate.[2]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[8][10] Avoid contact with skin, eyes, and clothing.[2]
- Dust Formation: Minimize dust generation and accumulation.[2][7]

3.2. Storage

- Container: Keep in a tightly closed container.[2][10][11]

- Conditions: Store in a cool, dry, and dark place.[\[2\]](#)[\[11\]](#) Room temperature is generally acceptable.[\[12\]](#)
- Moisture: Protect from moisture to prevent H-D exchange, which can compromise isotopic purity.[\[11\]](#) Handling in a dry atmosphere (e.g., under nitrogen or argon) is recommended.[\[11\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[2\]](#)[\[6\]](#)

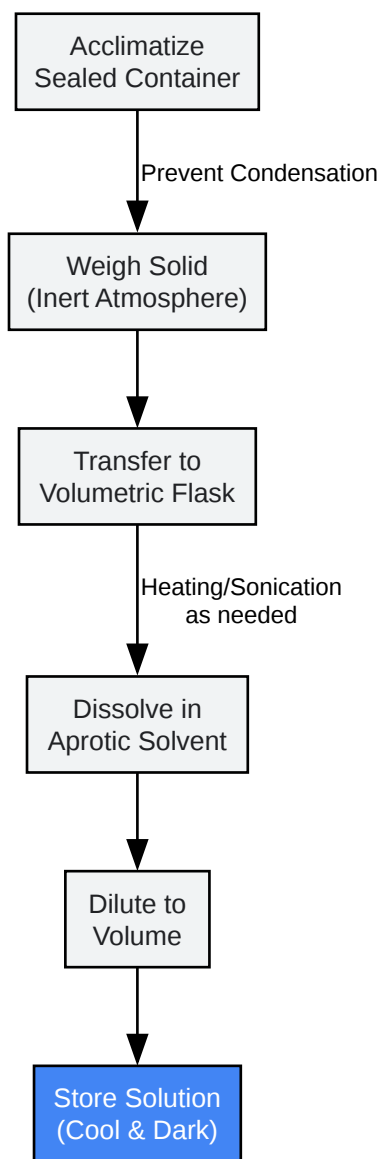
Experimental Protocols and Workflows

4.1. Preparation of a Stock Solution

This protocol outlines the general steps for preparing a stock solution from solid **Hexatriacontane-d74**, with a focus on preserving isotopic purity.

- Acclimatization: Allow the sealed container of **Hexatriacontane-d74** to warm to room temperature before opening to prevent condensation of atmospheric moisture.[\[11\]](#)
- Inert Atmosphere: Whenever possible, perform weighing and dissolution in a glove box or under a gentle stream of a dry, inert gas like nitrogen or argon.[\[11\]](#)
- Weighing: Accurately weigh the desired mass of the solid using a calibrated analytical balance.
- Dissolution:
 - Select a suitable, high-purity aprotic solvent.
 - Quantitatively transfer the weighed solid to a Class A volumetric flask.
 - Add a small amount of solvent to dissolve the solid. Gentle heating and sonication may be required.[\[1\]](#)
 - Once dissolved, dilute to the mark with the solvent.
 - Stopper the flask and mix thoroughly.

- Storage: Transfer the stock solution to a labeled, airtight container, preferably with a PTFE-lined cap, and store under the recommended conditions (cool, dark).[\[11\]](#)[\[13\]](#)



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Stock Solution Preparation Workflow

Emergency Procedures

5.1. First Aid Measures

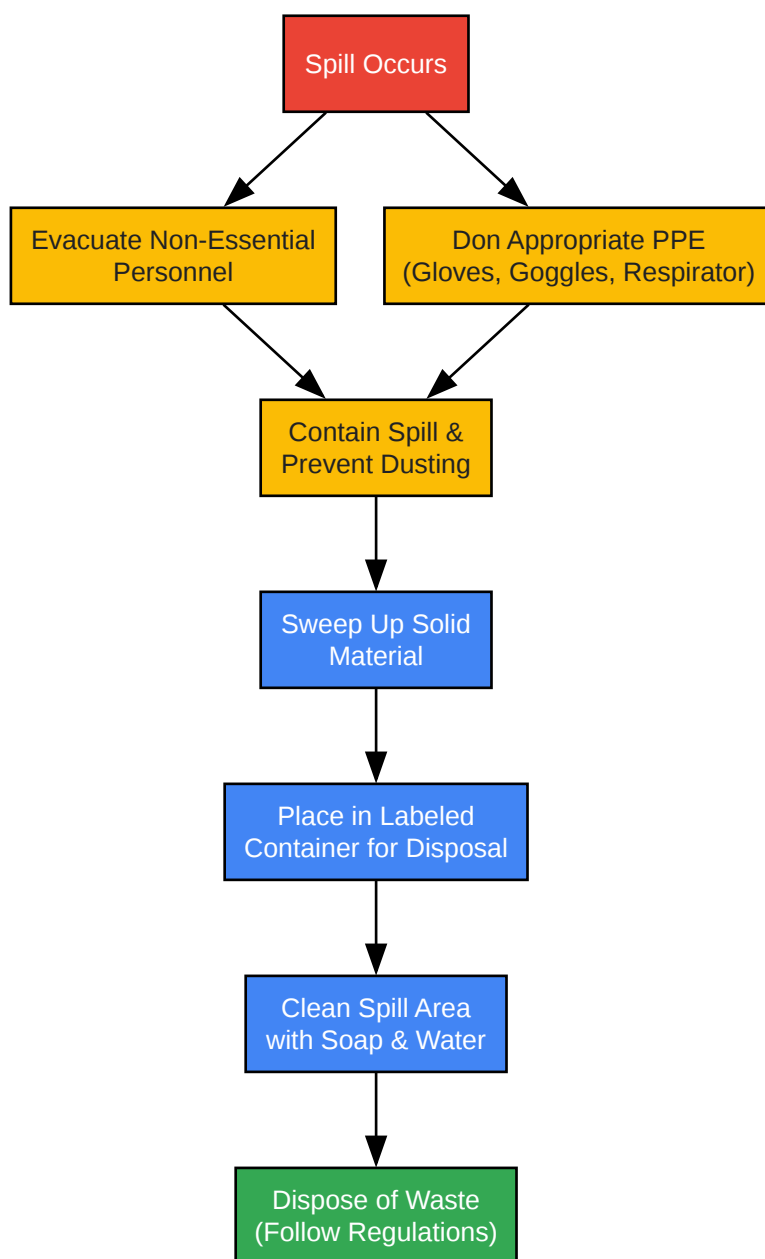
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or irritation persists, seek medical attention. [2] [9]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. [2] [9] If irritation occurs, seek medical advice. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] [9] Remove contact lenses if present and easy to do. [2] If irritation persists, get medical attention. [2]
Ingestion	Rinse mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention if you feel unwell. [2] [9]

5.2. Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions:
 - Wear appropriate personal protective equipment (PPE), including a dust mask, gloves, and safety goggles.[\[2\]](#)
 - Avoid breathing dust.[\[7\]](#)
 - Keep unnecessary personnel away from the spill area.[\[2\]](#)
- Containment and Cleaning:
 - Sweep up the spilled solid material, taking care to minimize dust generation.[\[2\]](#)[\[7\]](#)

- Place the collected material into a suitable, labeled, and closed container for disposal.[2]
[7]
- Clean the spill area with soap and water.[9]
- Environmental Precautions:
 - Prevent the spilled material from entering drains, sewers, or waterways.[2][7]



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Solid Spill Response Workflow

Disposal Considerations

Dispose of **Hexatriacontane-d74** and its containers in accordance with all applicable federal, state, and local regulations.[2][7] It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[2][9]

Transport Information

Hexatriacontane-d74 is not classified as a dangerous good for transport.[2][8]

This technical guide is intended to provide comprehensive safety and handling information for **Hexatriacontane-d74**. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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